The Ortho-Methoxy Scaffold: A Technical Guide to o-Anisic Acid Derivatives

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Compound of Interest

Compound Name:	*Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate*
CAS No.:	*1956355-39-7*
Cat. No.:	*B13401987*

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Executive Summary & Chemical Architecture

o-Anisic acid (2-methoxybenzoic acid) is more than a simple isomer of the widely used p-anisic acid; it is a "privileged structure" in medicinal chemistry due to its unique steric and electronic properties. Unlike its meta and para counterparts, the ortho-methoxy group exerts a profound influence on the conformation of the benzoic acid moiety, a phenomenon known as the Ortho-Effect.

The Conformation Lock

In drug design, minimizing the entropic penalty of binding is crucial. o-Anisic acid derivatives, particularly benzamides (e.g., Amisulpride, Sulpiride), utilize an intramolecular hydrogen bond (IMHB) between the methoxy oxygen and the amide proton.[1]

- Mechanism: The 2-OMe group acts as a hydrogen bond acceptor.
- Result: This locks the molecule into a pseudo-six-membered ring conformation, planarizing the amide bond relative to the phenyl ring. This "pre-organized" conformation mimics the

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bioactive state required for Dopamine D2/D3 receptor binding, significantly increasing potency compared to non-rigid analogs.[1]

Key Physicochemical Data

Property	Value	Implication for Drug Design
pKa	4.09	Slightly stronger acid than benzoic acid (4.20) due to inductive effects.[1]
LogP	~1.6 - 2.0	Moderate lipophilicity; ideal for CNS penetration (Blood-Brain Barrier).
Metabolic Stability	High	The methyl ether is more resistant to Phase II conjugation than the free phenol (salicylic acid).

Medicinal Chemistry Applications

A. Neuropharmacology: The Benzamide Antipsychotics

The most commercially successful application of the o-anisic acid scaffold is in the "substituted benzamide" class of antipsychotics.

- Target: Dopamine D2 and D3 receptors.[1][2]
- Mechanism: These derivatives function as antagonists.[1][3] The 2-methoxy group is critical for selectivity. Removal or translocation of this group (to meta or para) results in a drastic loss of D2 affinity.
- Case Study (Amisulpride):
  - Structure: 4-amino-N-[(1-ethylpyrrolidin-2-yl)methyl]-5-ethylsulfonyl-2-methoxybenzamide.
  - Role of Scaffold: The 2-methoxy group aligns the carbonyl oxygen to interact with a serine residue in the D2 receptor binding pocket.

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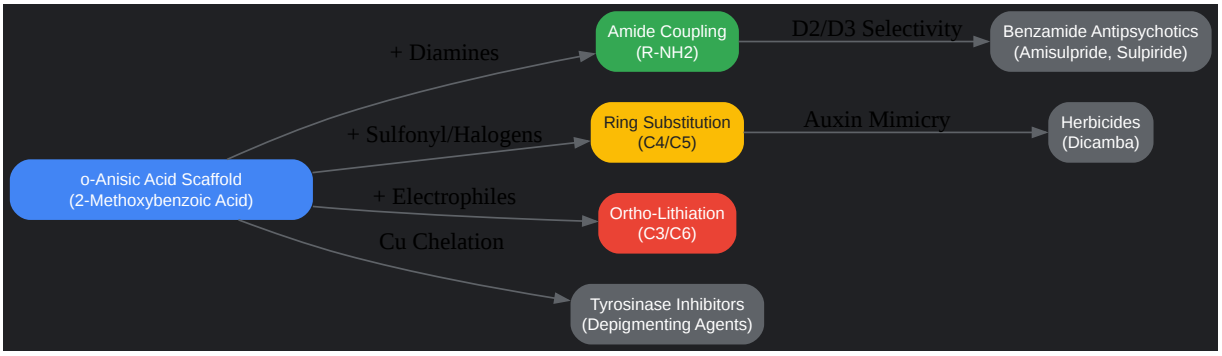
B. Enzyme Inhibition: Tyrosinase & Melanogenesis

Beyond CNS targets, o-anisic acid derivatives are potent inhibitors of Tyrosinase, the rate-limiting enzyme in melanin synthesis.[1][4]

- Mode of Action: Non-competitive inhibition.[1][4][5][6][7] The carboxylate coordinates with the binuclear copper active site, while the methoxy group provides steric bulk that disrupts substrate (L-DOPA) entry.
- Application: Treatment of hyperpigmentation and melanoma adjunctive therapy.[1]
- Kinetics:o-Anisic acid exhibits an IC50 of ~0.60 mM against mushroom tyrosinase, comparable to benzoic acid but with distinct lipophilic advantages for skin penetration.[1]

Visualizing the Scaffold Utility

The following diagram illustrates the Structure-Activity Relationship (SAR) logic flow for o-anisic acid derivatives, highlighting how specific substitutions drive therapeutic class.



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Figure 1: Strategic diversification of the 2-methoxybenzoic acid scaffold into major therapeutic and industrial classes.

Experimental Protocols

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Protocol A: Synthesis of a 2-Methoxybenzamide Derivative

This protocol describes the synthesis of a generic benzamide derivative, mimicking the core step in Amisulpride synthesis. It utilizes HATU as a coupling agent, which is superior to acid chlorides for preserving chiral centers in complex amines.[1]

Objective: Couple o-anisic acid with N-ethyl-2-aminomethylpyrrolidine.

Reagents:

- 2-Methoxybenzoic acid (1.0 eq)
- N-Ethyl-2-aminomethylpyrrolidine (1.1 eq)
- HATU (1.2 eq)[1]
- DIPEA (Diisopropylethylamine) (2.0 eq)[1]
- DMF (Anhydrous)[1]

Step-by-Step Methodology:

- Activation: In a flame-dried round-bottom flask under Argon, dissolve 2-methoxybenzoic acid (152 mg, 1 mmol) in anhydrous DMF (5 mL).
- Coupling Agent: Add DIPEA (0.35 mL, 2 mmol) followed by HATU (456 mg, 1.2 mmol). Stir at room temperature for 15 minutes to form the active ester. Note: The solution should turn slightly yellow.
- Amine Addition: Add N-ethyl-2-aminomethylpyrrolidine (1.1 mmol) dropwise.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (System: DCM/MeOH 9:1).[1] The product will appear as a new spot with lower Rf than the acid.
- Workup: Dilute with EtOAc (50 mL) and wash sequentially with saturated NaHCO3 (2x), water (2x), and brine (1x).

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- Purification: Dry organic layer over Na2SO4, concentrate in vacuo. Purify via flash column chromatography (Silica gel, Gradient 0-10% MeOH in DCM).

Self-Validation:

- 1H NMR Check: Look for the characteristic methoxy singlet at δ 3.8–3.9 ppm.[1] The amide proton often appears as a broad triplet/singlet around δ 7.8–8.5 ppm.[1]

Protocol B: Directed Ortho Metalation (DoM)

To access 3-substituted derivatives (difficult via electrophilic substitution), use the methoxy group as a Directed Metalation Group (DMG).[1]

Reagents:

- o-Anisic acid (protected as an oxazoline or amide to prevent proton quenching, or use 2 eq of base on the acid itself)
- n-Butyllithium (n-BuLi) or s-BuLi
- Electrophile (e.g., Methyl Iodide, Iodine)[1]

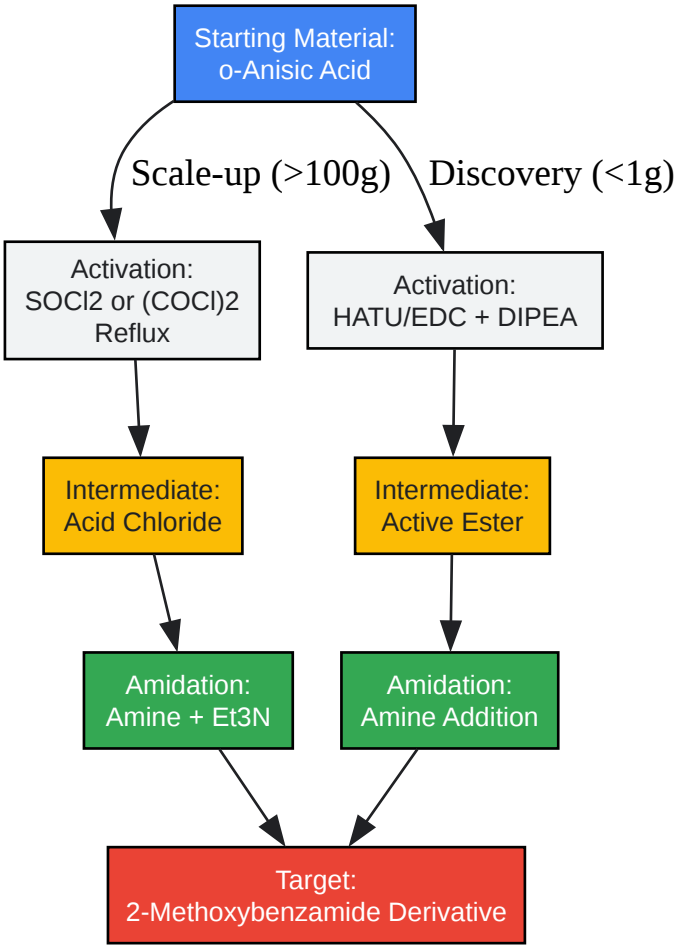
Methodology:

- Cooling: Dissolve substrate in dry THF and cool to -78°C.
- Lithiation: Add s-BuLi (1.1 eq) dropwise.[1] The coordination to the methoxy oxygen directs lithium to the C3 position (the "ortho" position between methoxy and carboxyl).
- Quench: Add electrophile at -78°C.
- Warming: Allow to warm to RT slowly.

Synthesis Workflow Diagram

The following diagram details the industrial-scale logic versus the lab-scale logic for processing these derivatives.

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Figure 2: Comparative synthetic routes for benzamide formation.

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